

An In-depth Technical Guide to N-(Methyl)mercaptoacetamide (CAS: 20938-74-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-(Methyl)mercaptoacetamide

Cat. No.: B1229335

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-(Methyl)mercaptoacetamide, with the CAS number 20938-74-3, is a thiol-containing organic compound. It is recognized primarily for its role as a mild reducing agent, particularly in the context of peptide and protein chemistry. Its ability to reverse the oxidation of methionine residues to methionine sulfoxide makes it a valuable tool in maintaining the integrity and function of proteins during and after synthetic procedures. Furthermore, its utility extends to the field of bioinorganic chemistry, where it is employed in studies of metalloprotein structures, specifically those containing zinc. This guide provides a comprehensive overview of the technical data, experimental protocols, and known applications of **N-(Methyl)mercaptoacetamide**.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **N-(Methyl)mercaptoacetamide** is presented in the table below. This data is essential for its proper handling, storage, and application in experimental settings.

Property	Value	References
Molecular Formula	C ₃ H ₇ NOS	[1][2]
Molecular Weight	105.16 g/mol	[1][2]
CAS Number	20938-74-3	[1][2]
Appearance	Clear, colorless liquid	[3]
Density	1.19 g/mL at 20 °C	[1]
Boiling Point	83-85 °C at 0.3 mmHg	[1]
Refractive Index	n _{20/D} 1.523	[1]
Solubility	Soluble in water.	
Storage Temperature	2-8°C	[1]

Synthesis

A general and adaptable protocol for the synthesis of **N-(Methyl)mercaptoacetamide** is outlined below. This method can be modified based on specific laboratory conditions and desired scale.

Experimental Protocol: Synthesis of N-(Methyl)mercaptoacetamide

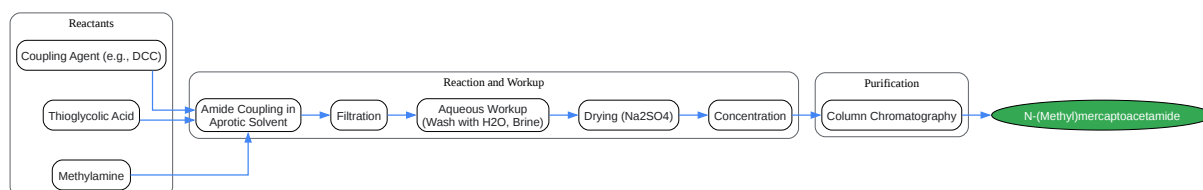
Materials:

- Methylamine
- Thioglycolic acid
- Dicyclohexylcarbodiimide (DCC) or other suitable coupling agent
- Anhydrous dichloromethane (DCM) or other suitable aprotic solvent
- Anhydrous sodium sulfate or magnesium sulfate

- Standard laboratory glassware and purification apparatus (e.g., rotary evaporator, chromatography columns)

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve thioglycolic acid in anhydrous DCM.
- Cool the solution to 0°C in an ice bath.
- Slowly add a solution of methylamine in DCM to the flask with stirring.
- In a separate flask, dissolve the coupling agent (e.g., DCC) in anhydrous DCM.
- Add the coupling agent solution dropwise to the reaction mixture at 0°C.
- Allow the reaction to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, filter the reaction mixture to remove the precipitated dicyclohexylurea (if DCC is used).
- Wash the filtrate with water, followed by brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure **N-(Methyl)mercaptoacetamide**.



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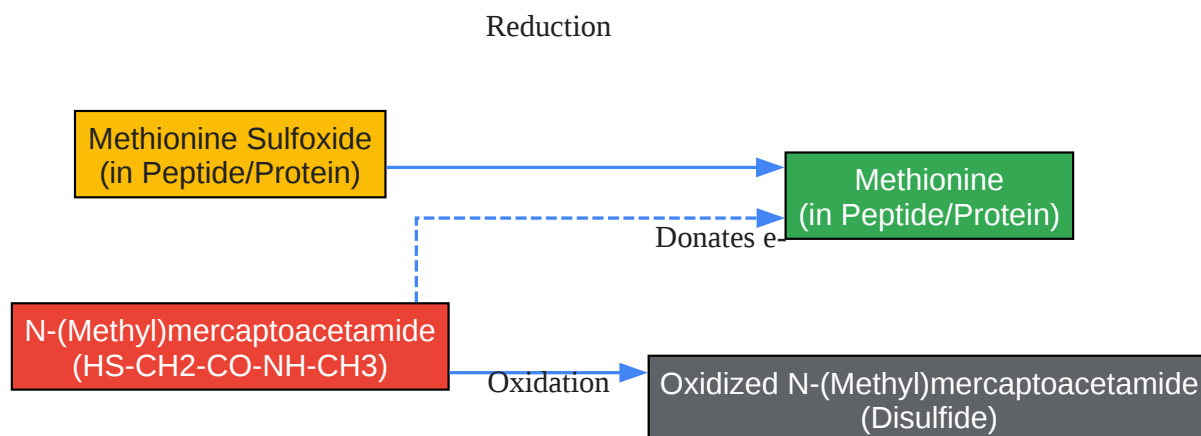
A generalized workflow for the synthesis of **N-(Methyl)mercaptoacetamide**.

Applications in Research and Development

Reduction of Methionine Sulfoxide

The primary and most well-documented application of **N-(Methyl)mercaptoacetamide** is as a reducing agent to reverse the oxidation of methionine residues in peptides and proteins to methionine sulfoxide.[1][2] This oxidation can occur during synthesis, purification, or storage and can lead to a loss of biological activity.

Mechanism of Action: The thiol group (-SH) of **N-(Methyl)mercaptoacetamide** acts as the reducing agent, donating electrons to the sulfoxide group of methionine sulfoxide, thereby regenerating the native methionine residue.



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Reduction of methionine sulfoxide by **N-(Methyl)mercaptoacetamide**.

Experimental Protocol: Reduction of Methionine Sulfoxide in a Peptide

Materials:

- Peptide containing methionine sulfoxide
- **N-(Methyl)mercaptoacetamide**
- Aqueous buffer (e.g., ammonium acetate or phosphate buffer, pH 7-8)
- Inert gas (e.g., nitrogen or argon)
- HPLC system for monitoring the reaction and purifying the product

Procedure:

- Dissolve the peptide in the chosen aqueous buffer.
- Add a molar excess of **N-(Methyl)mercaptoacetamide** to the peptide solution. The exact excess will depend on the peptide and the extent of oxidation and may need to be optimized.

- Incubate the reaction mixture at room temperature or slightly elevated temperature (e.g., 37°C) under an inert atmosphere to prevent re-oxidation.
- Monitor the progress of the reduction by reverse-phase HPLC. The reduced peptide will typically have a longer retention time than the oxidized form.
- Once the reaction is complete, the reduced peptide can be purified from the excess reducing agent and its oxidized form by preparative HPLC.
- Lyophilize the purified peptide fractions to obtain the final product.

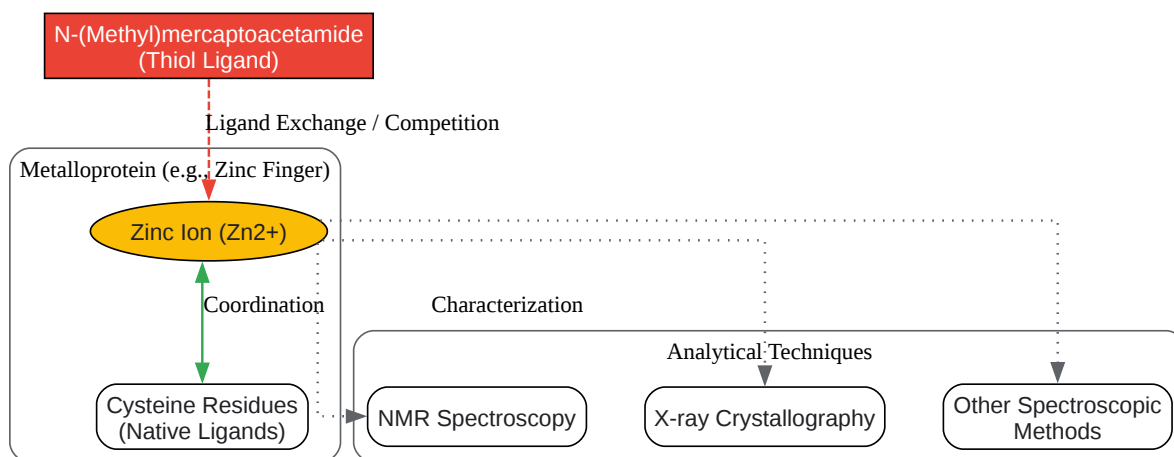
Studies of Metalloprotein Structure and Interactions

N-(Methyl)mercaptoacetamide is utilized in the study of metalloproteins, particularly those containing zinc ions coordinated by cysteine residues, such as zinc-finger proteins.[1] The thiol group of **N-(Methyl)mercaptoacetamide** can act as a ligand for the metal ion, allowing researchers to probe the coordination environment and the role of the metal in protein structure and function.

Experimental Approach: In these studies, **N-(Methyl)mercaptoacetamide** can be used in several ways:

- As a competitive ligand: To study the affinity of the native ligands for the metal ion.
- As a model ligand: In synthetic metal complexes that mimic the active site of the metalloprotein.
- To probe the accessibility of the metal site: By observing its ability to displace native ligands.

Techniques such as NMR spectroscopy, X-ray crystallography, and various spectroscopic methods are employed to characterize the resulting metal-ligand complexes.



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Interaction of **N-(Methyl)mercaptoacetamide** with a metalloprotein.

Toxicological and Safety Information

N-(Methyl)mercaptoacetamide is classified as harmful if swallowed.[4] It is essential to handle this compound with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Hazard Identification

Hazard	Description
GHS Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed
Precautionary Statements	P264: Wash hands thoroughly after handling.P270: Do not eat, drink or smoke when using this product.P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.P330: Rinse mouth.P501: Dispose of contents/container in accordance with local regulations.

Note: This is a summary of the main hazards. Always consult the full SDS for comprehensive safety information.

A toxicological assessment of the closely related compound, N-methylacetamide, indicates low acute oral toxicity in animal studies.[5] However, due to structural differences, direct extrapolation of detailed toxicological data to **N-(Methyl)mercaptoacetamide** should be done with caution.

Conclusion

N-(Methyl)mercaptoacetamide is a specialized chemical with important applications in peptide and protein chemistry, as well as in the study of metalloproteins. Its primary function as a mild reducing agent for methionine sulfoxide is well-established, with clear experimental protocols available. Its use as a tool in bioinorganic chemistry highlights its utility in fundamental research. While its direct role in drug development as a therapeutic agent has not been extensively documented, its application in preserving the integrity of potential protein-based therapeutics is of significant value to drug development professionals. Researchers and scientists working with this compound should be familiar with its properties and adhere to strict safety protocols. Further research may uncover new applications for this versatile thiol-containing molecule.

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- To cite this document: BenchChem. [An In-depth Technical Guide to N-(Methyl)mercaptoacetamide (CAS: 20938-74-3)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1229335#n-methyl-mercaptoacetamide-cas-number-20938-74-3]

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